

# (S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol

## physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: (S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol

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An In-depth Technical Guide on the Physical Properties of **(S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol**, a chiral building block of significant interest in synthetic organic chemistry and drug development. This document consolidates available data into a structured format, outlines detailed experimental protocols for property determination, and includes a visualization of the logical relationships of these properties.

## Quantitative Physical Properties

The physical properties of **(S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol** and its racemic mixture are summarized in the table below. These parameters are crucial for its application in chemical synthesis, purification, and formulation.

Property	(S)-enantiomer	Racemic Mixture
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	146.18 g/mol	146.18 g/mol [1]
Physical State	Liquid	Liquid
Appearance	Colorless liquid	-
Boiling Point	98 °C at 15 mmHg[2]	199-200 °C (lit.)[1]
Density	1.027 g/mL at 25 °C	1.031 g/mL at 25 °C[1]
Refractive Index	n <sub>20/D</sub> 1.4380 (lit.)	n <sub>20/D</sub> 1.4400 (lit.)[1]
Optical Rotation	[α] <sub>20/D</sub> +2°, c = 1% in chloroform	Not Applicable
Melting Point	Not available (liquid at room temperature)	Not available (liquid at room temperature)
Solubility	Miscible with many organic solvents.[3]	Miscible with many organic solvents.[3]
Storage Temperature	2-8°C	-

## Experimental Protocols

Detailed methodologies for the determination of the key physical properties of **(S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol** are outlined below. These protocols are based on standard laboratory practices.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point can be determined using a Thiele tube apparatus, which allows for uniform heating of the sample.

Apparatus:

- Thiele tube

- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

**Procedure:**

- A small amount of the liquid sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample in the test tube.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing mineral oil, ensuring the oil level is above the side arm.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

The density of the liquid can be determined by measuring the mass of a known volume.

**Apparatus:**

- Pycnometer or a graduated cylinder and an analytical balance

- Water bath (for temperature control)
- Thermometer

**Procedure:**

- The mass of a clean, dry pycnometer (or graduated cylinder) is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.
- The filled pycnometer is placed in a water bath to bring it to the desired temperature (e.g., 25°C).
- The mass of the filled pycnometer is measured.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density (e.g., deionized water).
- The density is calculated using the formula: Density = Mass / Volume.

## Determination of Refractive Index

An Abbe refractometer is commonly used to measure the refractive index of a liquid.

**Apparatus:**

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)

**Procedure:**

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned and dried.

- A few drops of the liquid sample are placed on the prism.
- The prisms are closed and the light source is adjusted.
- The control knob is turned to bring the dividing line between the light and dark fields into the center of the crosshairs.
- The refractive index is read from the scale. The temperature should be recorded.

## Determination of Optical Rotation

A polarimeter is used to measure the optical rotation of a chiral compound.

Apparatus:

- Polarimeter
- Polarimeter cell (sample tube)
- Volumetric flask
- Analytical balance
- Solvent (e.g., chloroform)

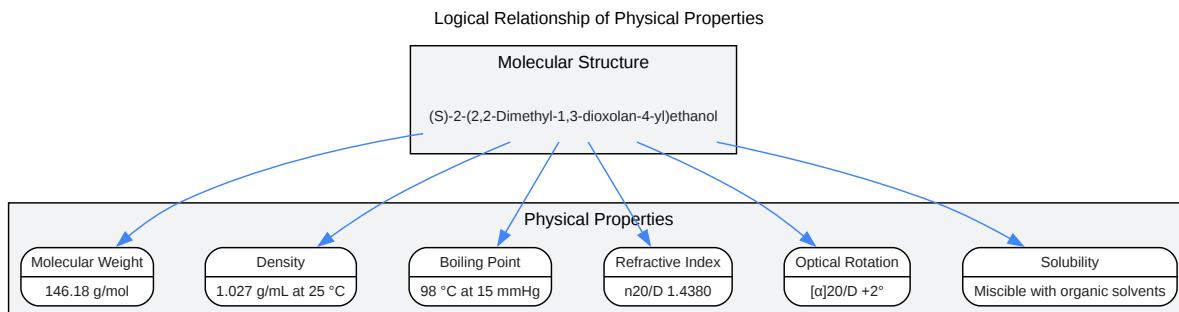
Procedure:

- A solution of the sample is prepared by accurately weighing a known mass of the compound and dissolving it in a specific volume of the solvent in a volumetric flask.
- The polarimeter is turned on and allowed to warm up.
- The polarimeter cell is filled with the pure solvent (blank), and the instrument is zeroed.
- The cell is then filled with the sample solution, ensuring no air bubbles are present.
- The observed rotation ( $\alpha$ ) is measured.

- The specific rotation ( $[\alpha]$ ) is calculated using the formula:  $[\alpha] = \alpha / (l * c)$ , where 'l' is the path length of the cell in decimeters and 'c' is the concentration of the solution in g/mL. The temperature and the wavelength of the light used are also reported.[4]

## Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the chemical structure of **(S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol** and its measured physical properties.



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- To cite this document: BenchChem. [(S)-2-(2,2-Dimethyl-1,3-dioxolan-4-yl)ethanol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353619#s-2-2-2-dimethyl-1-3-dioxolan-4-yl-ethanol-physical-properties]

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)